

In-Depth Technical Guide: Hexamethylene Diisocyanate Isocyanurate Trimer (CAS 3779-63-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(6-isocyanatohexyl)isocyanurate*

Cat. No.: *B1205225*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, safety information, and analytical methodologies for Hexamethylene Diisocyanate Isocyanurate Trimer (HDI Trimer), identified by CAS number 3779-63-3. This document is intended to serve as a key resource for professionals working with this compound in research and development.

Core Physical and Chemical Data

Hexamethylene Diisocyanate Isocyanurate Trimer is a derivative of hexamethylene diisocyanate (HDI). Its structure, featuring a stable isocyanurate ring and multiple isocyanate functional groups, contributes to its utility in various industrial applications, particularly in the formulation of high-performance coatings, adhesives, and sealants due to its excellent resistance to chemicals, UV light, and weathering.^[1]

Table 1: Physical and Chemical Properties of CAS 3779-63-3

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₆ N ₆ O ₆	[1]
Molecular Weight	504.58 g/mol	---
Appearance	Clear, colorless to slightly yellow liquid or solid	[1]
NCO Content (theoretical)	25%	---
Viscosity @ 25°C	1300-2200 mPa·s (for lower viscosity grades)	---
Specific Gravity @ 25°C	1.12	---
Flash Point (Setaflash)	196°C (385°F)	---
Storage Temperature	2-8°C, under inert atmosphere	[2]

Toxicological and Safety Information

HDI Trimer presents several health hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE). The primary routes of exposure are inhalation and skin contact.

Table 2: Summary of Toxicological and Safety Data for CAS 3779-63-3

Hazard	Description	GHS Classification	Precautionary Statements
Acute Inhalation Toxicity	Harmful if inhaled, may cause respiratory irritation.[3][4][5]	Acute Tox. 4 (Inhalation), STOT SE 3	P261, P271, P304+P340, P312
Skin Sensitization	May cause an allergic skin reaction.[3][4][5] Hexamethylene diisocyanate is a potent skin sensitizer.	Skin Sens. 1	P261, P272, P280, P302+P352, P333+P313
Eye Irritation	May cause serious eye irritation.[2]	Eye Irrit. 2A	P280, P305+P351+P338
Skin Irritation	Causes skin irritation.[2]	Skin Irrit. 2	P280, P302+P352, P332+P313
Aquatic Toxicity	Harmful to aquatic life with long lasting effects.[5]	Aquatic Chronic 3	P273

Experimental Protocols

Determination of Isocyanate (NCO) Content by Titration

The determination of the free NCO content is crucial for quality control and for calculating the proper stoichiometry in polyurethane formulations. The most common method is back-titration involving the reaction of the isocyanate with an excess of a standard solution of di-n-butylamine, followed by titration of the unreacted amine with a standard acid solution.[6][7][8]

Materials and Reagents:

- Titrant: 0.5 mol/L or 1 mol/L Hydrochloric acid (HCl) standard solution[7][8]
- Reagent: Di-n-butylamine - toluene solution (e.g., 130 g of di-n-butylamine in 1 L of dehydrated toluene)[8]
- Solvent: Dehydrated 2-propanol (isopropyl alcohol) or acetone[7][8]

- Sample: Hexamethylene Diisocyanate Isocyanurate Trimer (CAS 3779-63-3)
- Equipment:
 - Automatic titrator or manual titration setup with a burette
 - Glass and reference electrodes suitable for non-aqueous titration
 - 250 mL Erlenmeyer flasks with stoppers
 - Volumetric pipette (25 mL)
 - Analytical balance
 - Magnetic stirrer and stir bars

Procedure:

- Sample Preparation: Accurately weigh approximately 2 g of the HDI Trimer sample into a 250 mL Erlenmeyer flask.[8]
- Reaction with Amine: Using a volumetric pipette, add exactly 25 mL of the di-n-butylamine-toluene solution to the flask.[8]
- Reaction Incubation: Stopper the flask and gently stir the mixture using a magnetic stirrer for 15 minutes at room temperature to ensure the complete reaction of the isocyanate groups with the amine.[8]
- Dilution: Add 150 mL of 2-propanol to the flask to dissolve the resulting urea and prepare the solution for titration.[8]
- Titration: Immerse the electrode(s) into the solution and titrate with the standardized hydrochloric acid solution until the endpoint is reached. The endpoint can be determined potentiometrically.
- Blank Determination: Perform a blank titration by following the same procedure (steps 2-5) but without adding the HDI Trimer sample. This is crucial to determine the initial amount of amine in the reagent.[8]

Calculation:

The NCO content (%) is calculated using the following formula:

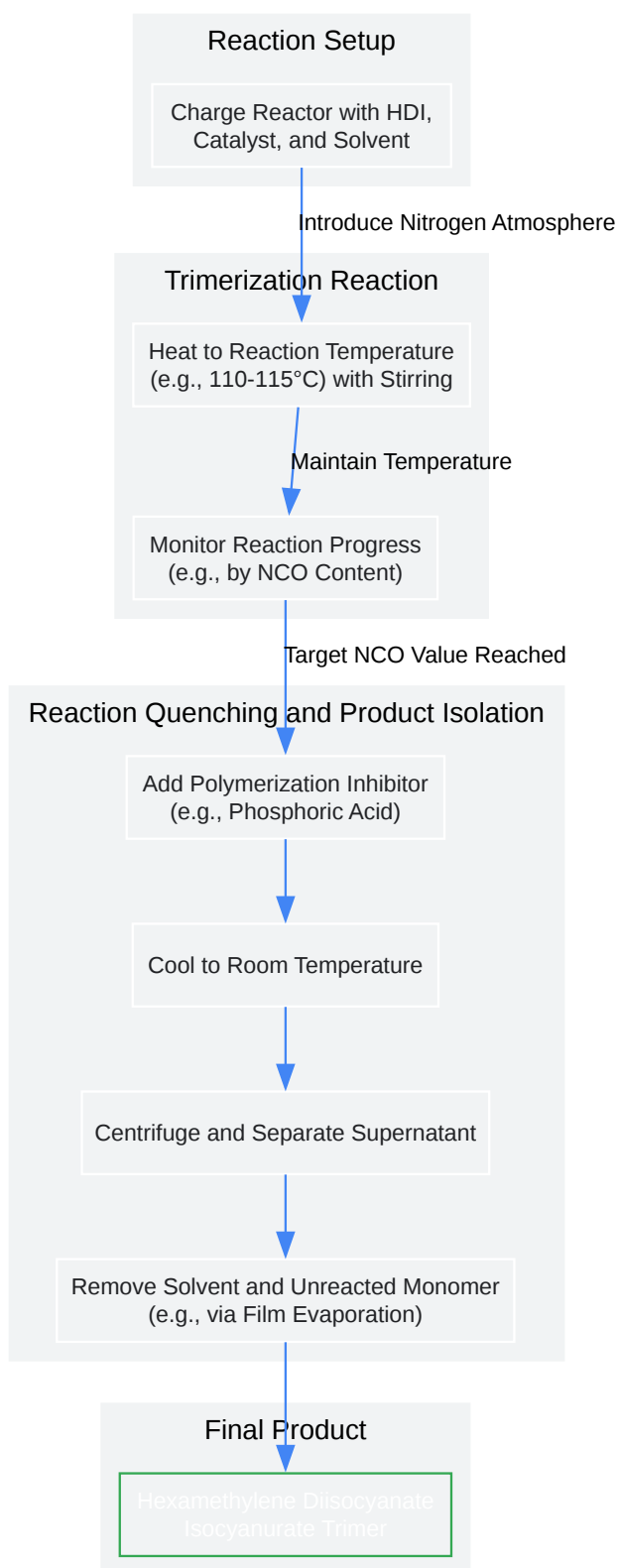
Where:

- V_{blank} = Volume of HCl solution used for the blank titration (mL)
- V_{sample} = Volume of HCl solution used for the sample titration (mL)
- N_{HCl} = Normality of the HCl standard solution (mol/L)
- 42.02 = Molecular weight of the NCO group (g/mol)
- W_{sample} = Weight of the sample (g)

Mandatory Visualizations

Synthesis Workflow of Hexamethylene Diisocyanate Isocyanurate Trimer

The following diagram illustrates a general workflow for the synthesis of HDI Trimer, which involves the cyclotrimerization of hexamethylene diisocyanate (HDI) monomer.[9]

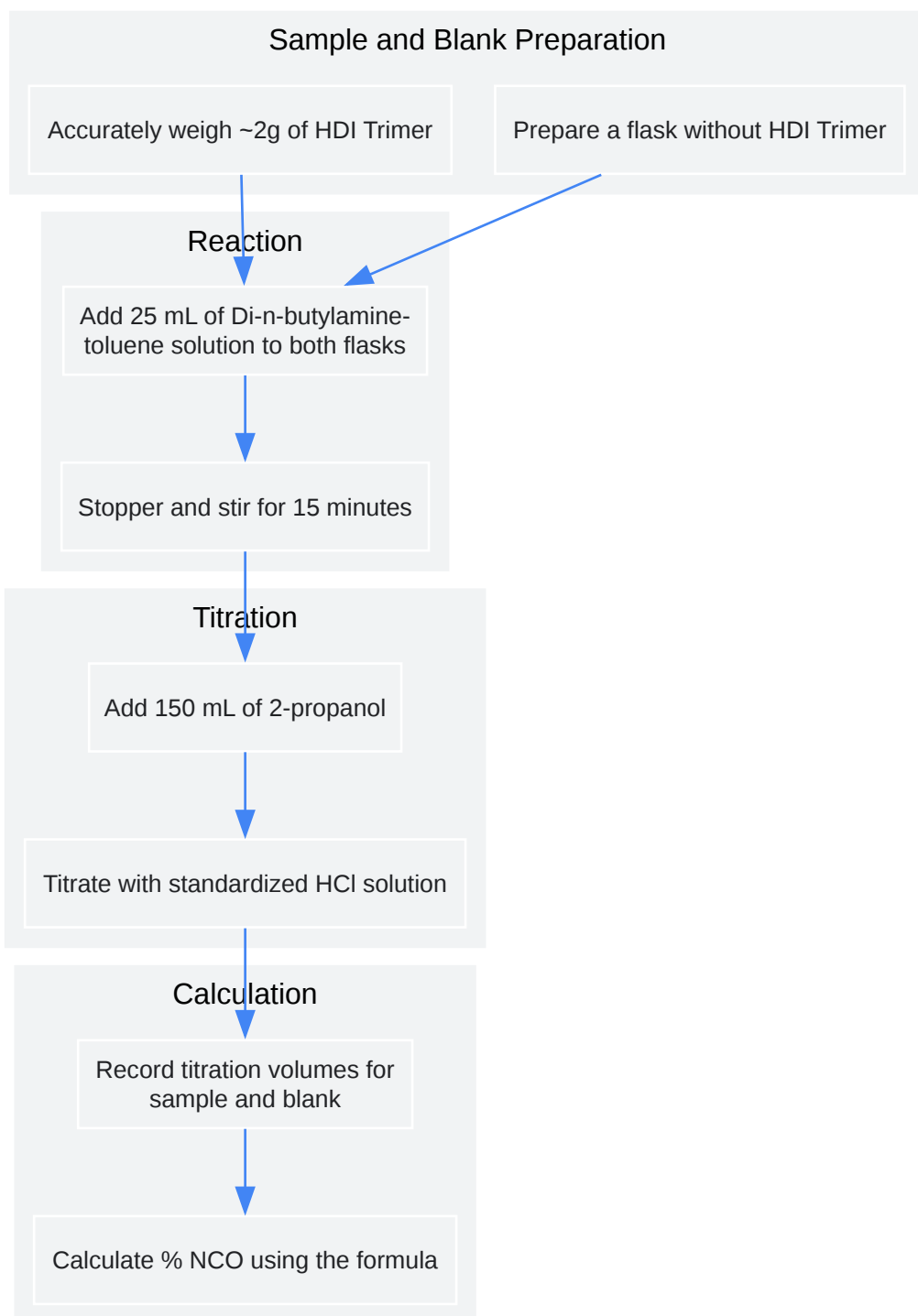


[Click to download full resolution via product page](#)

Caption: General synthesis workflow for Hexamethylene Diisocyanate Isocyanurate Trimer.

Experimental Workflow for NCO Content Determination

The diagram below outlines the key steps in the experimental procedure for determining the NCO content of HDI Trimer.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the NCO content of HDI Trimer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 3779-63-3: Hexamethylene diisocyanate isocyanurate tri... [cymitquimica.com]
- 2. angenechemical.com [angenechemical.com]
- 3. echemi.com [echemi.com]
- 4. Tris(6-isocyanatohexyl)isocyanurate | C₂₄H₃₆N₆O₆ | CID 77411 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. cdnmedia.mapei.com [cdnmedia.mapei.com]
- 6. dacemirror.sci-hub.st [dacemirror.sci-hub.st]
- 7. xylem.com [xylem.com]
- 8. hiranuma.com [hiranuma.com]
- 9. CN113683577A - Synthetic method of hexamethylene diisocyanate trimer - Google Patents [patents.google.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Hexamethylene Diisocyanate Isocyanurate Trimer (CAS 3779-63-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205225#cas-3779-63-3-physical-and-chemical-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com